

6,8-Dimethylquinolin-3-ol: Application Notes and Protocols in Medicinal Chemistry Research

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Compound of Interest

Compound Name: 6,8-Dimethylquinolin-3-ol

Cat. No.: B15257211

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Prepared for: Researchers, scientists, and drug development professionals.

Executive Summary

Direct research and experimental data on **6,8-Dimethylquinolin-3-ol** are not readily available in the current body of scientific literature. This suggests that it is a novel or under-investigated scaffold in medicinal chemistry. However, the quinoline nucleus, particularly with hydroxyl and methyl substitutions, is a well-established pharmacophore with a broad range of biological activities. This document provides detailed application notes and protocols for closely related and structurally similar compounds, including the parent scaffold 3-Hydroxyquinoline, and various dimethyl-substituted hydroxyquinoline derivatives. The information presented herein can serve as a valuable resource for researchers interested in exploring the potential of **6,8-Dimethylquinolin-3-ol** by providing established methodologies and a baseline understanding of the structure-activity relationships within this chemical class.

Introduction to Hydroxyquinolines in Medicinal Chemistry

The quinoline scaffold is a prominent heterocyclic motif found in a wide array of natural products and synthetic compounds with significant therapeutic applications. The introduction of a hydroxyl group, as seen in hydroxyquinolines, enhances the molecule's ability to form hydrogen bonds and chelate metal ions, which are crucial mechanisms for various biological activities.^[1] Derivatives of hydroxyquinoline have been extensively studied and have shown

promise as antimicrobial, anticancer, and antineurodegenerative agents.[2][3] The addition of dimethyl groups can further modulate the compound's lipophilicity, metabolic stability, and target-binding affinity.

Application Notes for Related Compounds

While specific data for **6,8-Dimethylquinolin-3-ol** is unavailable, the following sections detail the known applications and experimental data for structurally related compounds.

3-Hydroxyquinoline: A Versatile Precursor

3-Hydroxyquinoline serves as a fundamental building block in the synthesis of more complex molecules with therapeutic potential. It is a known human metabolite of quinoline and has been utilized in the preparation of cyclic peptides with antitumor functionality.[4][5]

Dimethyl-Substituted Hydroxyquinolines

Various dimethyl-substituted hydroxyquinolines have been synthesized and evaluated for their biological activities. For instance, derivatives of 7,8-dimethylquinoline have been investigated as potential antimicrobial and antifungal agents.[6] A commercially available compound, 6,8-Dimethyl-4-hydroxyquinoline-3-carboxylic acid, represents a close structural analog to the topic compound and could serve as a starting point for synthetic efforts.[7]

Quantitative Data for Related Hydroxyquinoline Derivatives

The following table summarizes the biological activity of various hydroxyquinoline derivatives to provide a comparative overview.

Compound/Derivative	Target/Activity	Assay Type	Result (IC ₅₀ /MIC)	Reference
5-Chloro-8-hydroxyquinoline-ciprofloxacin hybrid	Antibacterial (S. epidermidis, S. aureus, E. faecalis, E. faecium)	Minimum Inhibitory Concentration (MIC)	4 - 16 µg/mL	[2]
3-Cl-2-F and 3,4,5-Cl substituted 8-hydroxyquinoline derivatives	Antiviral (H5N1)	Virus Growth Inhibition	91.2% and 9.7% inhibition respectively	[8]
3,4,5-Trisubstituted triazole derivatives of 8-hydroxyquinoline	Antifungal (Candida species)	Minimum Inhibitory Concentration (MIC)	31.25 - 1000 µg/mL	[8]

Experimental Protocols

This section provides detailed experimental protocols for the synthesis of the parent scaffold, 3-Hydroxyquinoline, and a general protocol for assessing the antimicrobial activity of quinoline derivatives.

Synthesis of 3-Hydroxyquinoline

This protocol is adapted from a known procedure for the synthesis of 3-hydroxyquinoline from quinoline-3-boronic acid.[4]

Materials:

- Quinoline-3-boronic acid
- Copper (II) sulfate pentahydrate (CuSO₄·5H₂O)
- Carbon nanotube-chitosan (CNT-Chit) film

- Potassium hydroxide (KOH)
- Deionized water
- Hydrochloric acid (dilute aqueous solution)
- Diethyl ether
- Hexane
- Ethyl acetate
- Silica gel for column chromatography
- Round-bottomed flask
- Magnetic stirrer

Procedure:

- To a round-bottomed flask, add quinoline-3-boronic acid (1.0 mmol), $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ (0.02 g, 0.1 mmol), CNT-Chit film (10.0 mg), KOH (0.17 g, 3.0 mmol), and deionized water (5.00 mL).
- Stir the reaction mixture openly at room temperature for 24 hours.
- Upon completion of the reaction, filter the mixture and wash the solid residue with deionized water.
- Acidify the filtrate to a pH of 2-3 with dilute aqueous hydrochloric acid.
- Extract the acidified filtrate with diethyl ether (3 x 10 mL).
- Combine the organic phases and concentrate under reduced pressure to remove the solvent.
- Purify the crude product by silica gel column chromatography using an eluent of 70% hexane and 30% ethyl acetate (v/v) to yield 3-hydroxyquinoline as an off-white solid.

General Protocol for Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol describes a general method for determining the Minimum Inhibitory Concentration (MIC) of a compound against bacterial strains.

Materials:

- Test compound (e.g., a synthesized quinoline derivative)
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Spectrophotometer or microplate reader
- Positive control antibiotic (e.g., ciprofloxacin)
- Negative control (broth only)

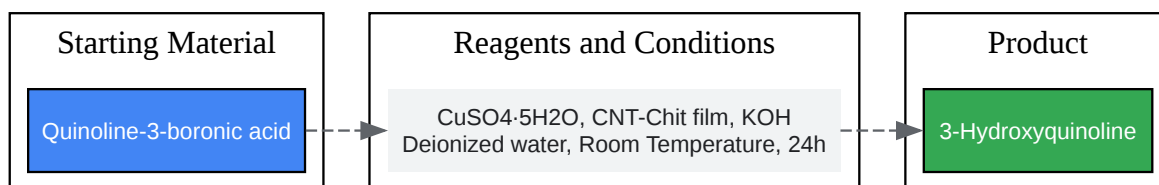
Procedure:

- Prepare a stock solution of the test compound in a suitable solvent (e.g., DMSO).
- Perform serial two-fold dilutions of the test compound in CAMHB in a 96-well microtiter plate to achieve a range of desired concentrations.
- Prepare a bacterial inoculum suspension and adjust its turbidity to match a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
- Dilute the bacterial suspension in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
- Add the diluted bacterial suspension to each well of the microtiter plate containing the test compound dilutions.

- Include positive control wells (bacteria with a known antibiotic) and negative control wells (broth only).
- Incubate the plates at 37°C for 18-24 hours.
- Determine the MIC by visual inspection for the lowest concentration of the test compound that completely inhibits visible bacterial growth. Alternatively, measure the optical density at 600 nm using a microplate reader.

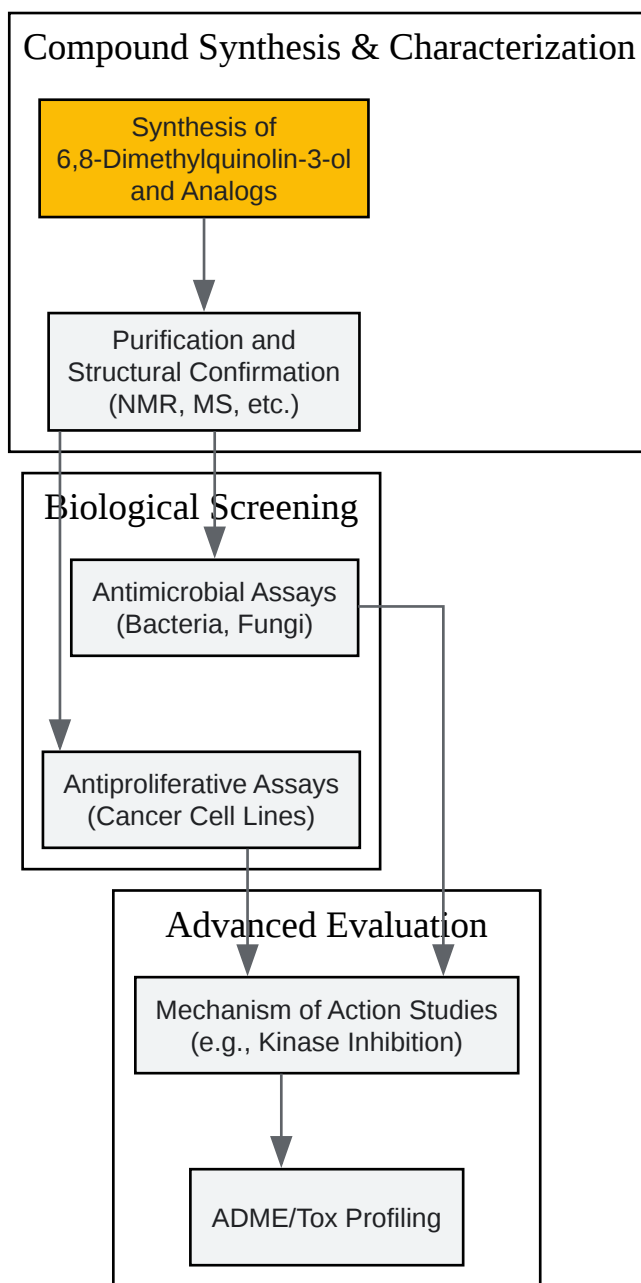
Visualizations

The following diagrams illustrate a potential synthetic pathway and a conceptual workflow for biological evaluation.



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Synthetic pathway for 3-Hydroxyquinoline.



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Workflow for the biological evaluation of novel quinoline derivatives.

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